

Comparative Analysis of Cyclonite's Sensitivity to Mechanical Stimuli

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyclonite

Cat. No.: B1669417

[Get Quote](#)

A detailed guide for researchers on the impact and friction sensitivity of **Cyclonite** (RDX) in comparison to other common secondary explosives.

Cyclonite, more formally known as Research Department Explosive (RDX), is a powerful and widely used secondary explosive. Its utility in various applications is dictated by a careful balance of performance and safety, the latter being largely determined by its sensitivity to accidental initiation from external stimuli such as impact and friction. This guide provides a comparative analysis of the impact and friction sensitivity of RDX against other common secondary explosives: Pentaerythritol Tetranitrate (PETN), High Melting Explosive (HMX), and Trinitrotoluene (TNT). The data presented is compiled from standardized testing methodologies to ensure a reliable comparison for research and development professionals.

Quantitative Sensitivity Data

The sensitivity of an explosive to impact and friction is a critical parameter for safe handling, processing, and transportation.^[1] The following table summarizes the experimentally determined values for RDX and other selected explosives. Impact sensitivity is typically reported as the H50 value, which represents the height from which a standard weight must be dropped to cause initiation in 50% of trials, often expressed in Joules (J) of energy. Friction sensitivity is reported as the force in Newtons (N) required to cause a reaction in a standardized friction apparatus. Lower values for both impact and friction sensitivity indicate a more sensitive explosive.

Explosive Compound	Abbreviation	Impact Sensitivity (H50) [J]	Friction Sensitivity [N]
Cyclotrimethylenetrinitramine	RDX	7.5	120
Pentaerythritol Tetranitrate	PETN	3	60
Cyclotetramethylenetetranitramine	HMX	7.4	120
2,4,6-Trinitrotoluene	TNT	15	> 360

Table 1: Comparative sensitivity data for common secondary explosives.[\[1\]](#)

Experimental Protocols

The data presented in this guide is primarily derived from standardized tests, namely the BAM (Bundesanstalt für Materialforschung und -prüfung) Fallhammer test for impact sensitivity and the BAM Friction Apparatus for friction sensitivity. These methods are internationally recognized for their reproducibility and are detailed in the UN Recommendations on the Transport of Dangerous Goods, Manual of Tests and Criteria.[\[1\]](#)[\[2\]](#)

Impact Sensitivity Testing: BAM Fallhammer Method

The BAM Fallhammer test is designed to determine the sensitivity of a substance to impact energy.[\[3\]](#) The apparatus consists of a steel anvil, a sample holder assembly, and a set of drop weights (typically 1 kg, 5 kg, and 10 kg) that can be released from varying heights.[\[4\]](#)

Apparatus:

- BAM Fallhammer apparatus with a set of standardized drop weights.
- Steel sample holders, each consisting of a locating ring, two steel cylinders, and a guiding ring.
- A remote control unit for positioning and releasing the drop weight.[\[5\]](#)

Procedure:

- A small, measured amount of the explosive sample (approximately 40 mm³) is placed into the sample holder assembly.^[4]
- The assembled sample holder is placed on the steel anvil within the apparatus.
- A drop weight is raised to a predetermined height and released, allowing it to strike the upper steel cylinder of the sample holder.
- Each test is observed for signs of initiation, which can include an audible report, flame, smoke, or spark.^[2]
- The "up-and-down" or Bruceton method is typically employed to determine the H50 value. This involves a series of tests at different drop heights, with the height of the subsequent test being increased after a "no-go" (no reaction) and decreased after a "go" (reaction).^[6]
- The impact energy in Joules is calculated from the H50 drop height and the mass of the drop weight.

Friction Sensitivity Testing: BAM Friction Apparatus

The BAM Friction Apparatus measures the sensitivity of a substance to frictional stimuli generated between two porcelain surfaces.^[7]

Apparatus:

- BAM Friction Apparatus, consisting of a fixed porcelain peg and a movable porcelain plate.^[8]
- A set of weights that can be applied to a loading arm to vary the frictional force.^[8]

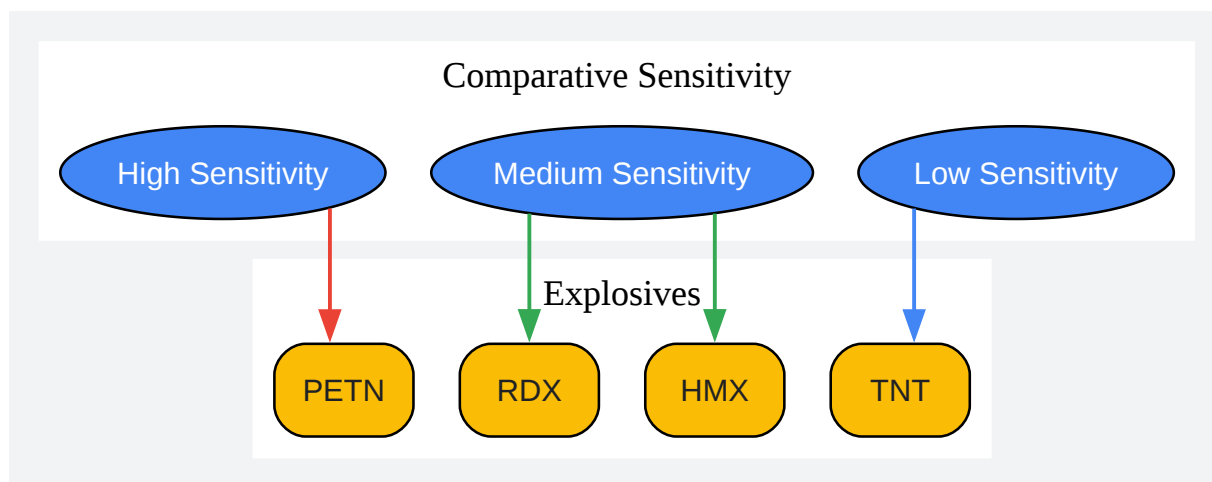
Procedure:

- A small amount of the explosive sample (approximately 10 mm³) is spread on the porcelain plate.^[7]

- The porcelain peg is lowered onto the sample, and a specific load is applied via the weighted arm.
- An electric motor moves the porcelain plate back and forth under the stationary peg over a distance of 10 mm.[7]
- The test is observed for any reaction, such as an explosion, spark, or crackling sound.[9]
- The test is typically repeated six times at a given load. If no reaction occurs, the load is increased. If a reaction is observed, the test is repeated at a lower load to determine the lowest force at which a reaction occurs in at least one of the six trials.[1]
- The friction sensitivity is reported as this minimum force in Newtons (N).

Logical Relationship of Explosive Sensitivity

The following diagram illustrates the hierarchical relationship of the discussed explosives based on their general sensitivity to both impact and friction, with the most sensitive at the top.



[Click to download full resolution via product page](#)

Figure 1: Relative sensitivity of common explosives.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. smsenergetics.com [smsenergetics.com]
- 3. fauske.com [fauske.com]
- 4. matec-conferences.org [matec-conferences.org]
- 5. researchgate.net [researchgate.net]
- 6. imemg.org [imemg.org]
- 7. etusersgroup.org [etusersgroup.org]
- 8. utec-corp.com [utec-corp.com]
- 9. osti.gov [osti.gov]
- To cite this document: BenchChem. [Comparative Analysis of Cyclonite's Sensitivity to Mechanical Stimuli]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1669417#comparative-sensitivity-of-cyclonite-to-impact-and-friction]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com